Synthesis of 4-Bromopyridine-2,6-dimethanol: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Bromopyridine-2,6-dimethanol*
CAS No.:	*120491-88-5*
Cat. No.:	*B053160*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a viable synthetic route to **4-Bromopyridine-2,6-dimethanol**, a valuable building block in medicinal chemistry and materials science. The presented pathway commences with the readily available chelidamic acid and proceeds through key intermediates to yield the target diol. This document furnishes detailed experimental protocols, quantitative data, and a visual representation of the synthetic workflow to aid researchers in the successful preparation of this compound.

I. Synthetic Strategy Overview

The synthesis of **4-Bromopyridine-2,6-dimethanol** can be efficiently achieved in a three-step sequence starting from chelidamic acid. The overall strategy involves:

- Esterification: Conversion of the carboxylic acid functionalities of chelidamic acid to their corresponding methyl esters to yield Dimethyl 4-hydroxypyridine-2,6-dicarboxylate.
- Bromination: Introduction of the bromine atom at the 4-position of the pyridine ring to form Dimethyl 4-bromopyridine-2,6-dicarboxylate.

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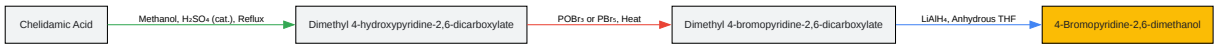
- Reduction: Reduction of the diester intermediate to the target **4-Bromopyridine-2,6-dimethanol**.

This synthetic route is illustrated in the following workflow diagram:



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Caption: Synthetic pathway for **4-Bromopyridine-2,6-dimethanol**.

II. Data Presentation

The following tables summarize the key quantitative data for the starting material, intermediates, and the final product.

Table 1: Physicochemical Properties of Key Compounds

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Appearance	CAS Number
Chelidamic acid	$C_7H_5NO_5$	183.12	White to off-white powder	138-60-3
Dimethyl 4-hydroxypyridine-2,6-dicarboxylate	$C_9H_9NO_5$	211.17	White solid	162102-79-6
Dimethyl 4-bromopyridine-2,6-dicarboxylate	$C_9H_8BrNO_4$	274.07	White to off-white powder	162102-79-6
4-Bromopyridine-2,6-dimethanol	$C_7H_8BrNO_2$	218.05	Solid (predicted)	120491-88-5

Table 2: Summary of Reaction Conditions and Expected Yields

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Reaction Step	Key Reagents	Solvent	Temperature	Reaction Time	Expected Yield
Step 1: Esterification of Chelidamic Acid	Methanol, Sulfuric Acid (catalytic)	Methanol	Reflux	8-12 hours	High
Step 2: Bromination of Dimethyl 4-hydroxypyridine-2,6-dicarboxylate	Phosphorus oxybromide or Phosphorus pentabromide	Toluene	110 °C	6 hours	Good to High
Step 3: Reduction of Dimethyl 4-bromopyridine-2,6-dicarboxylate	Lithium aluminum hydride ($LiAlH_4$)	Anhydrous THF	0 °C to reflux	Several hours	Moderate to Good

III. Experimental Protocols

The following are detailed experimental methodologies for each key step in the synthesis of **4-Bromopyridine-2,6-dimethanol**.

Step 1: Synthesis of Dimethyl 4-hydroxypyridine-2,6-dicarboxylate

This procedure details the esterification of chelidamic acid to its corresponding dimethyl ester.

Materials:

- Chelidamic acid
- Anhydrous Methanol

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- Concentrated Sulfuric Acid
- Sodium Bicarbonate (saturated aqueous solution)
- Dichloromethane
- Anhydrous Magnesium Sulfate
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Rotary evaporator

Procedure:

- Suspend chelidamic acid (1.0 eq) in anhydrous methanol (10-15 mL per gram of acid) in a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 2-3 drops) to the suspension.
- Heat the mixture to reflux with stirring. The reaction is typically complete within 8-12 hours, during which the solid starting material should dissolve.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in dichloromethane and transfer it to a separatory funnel.
- Wash the organic layer with a saturated aqueous solution of sodium bicarbonate to neutralize the excess acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to yield the crude Dimethyl 4-hydroxypyridine-2,6-dicarboxylate as a white solid.

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- The crude product can be purified further by recrystallization from methanol if necessary.

Step 2: Synthesis of Dimethyl 4-bromopyridine-2,6-dicarboxylate

This protocol describes the bromination of the 4-hydroxy group of the pyridine ring.

Materials:

- Dimethyl 4-hydroxypyridine-2,6-dicarboxylate
- Phosphorus oxybromide ($POBr_3$) or Phosphorus pentabromide (PBr_5)
- Toluene
- Round-bottom flask with reflux condenser and nitrogen inlet
- Magnetic stirrer with heating mantle
- Rotary evaporator

Procedure:

- To a dry round-bottom flask under a nitrogen atmosphere, add Dimethyl 4-hydroxypyridine-2,6-dicarboxylate (1.0 eq) and toluene.
- Carefully add phosphorus oxybromide ($POBr_3$) or phosphorus pentabromide (PBr_5) (a slight excess) to the stirred suspension.
- Heat the reaction mixture to 110 °C and maintain it at this temperature for approximately 6 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- After completion, cool the reaction mixture to room temperature and carefully quench by pouring it onto ice.
- Extract the product with a suitable organic solvent such as dichloromethane.

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- Wash the combined organic layers with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude Dimethyl 4-bromopyridine-2,6-dicarboxylate can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent like methanol to afford a white to off-white solid.

Step 3: Synthesis of 4-Bromopyridine-2,6-dimethanol

This final step involves the reduction of the diester to the corresponding diol using a powerful reducing agent.

Materials:

- Dimethyl 4-bromopyridine-2,6-dicarboxylate
- Lithium aluminum hydride ($LiAlH_4$)
- Anhydrous Tetrahydrofuran (THF)
- Round-bottom flask with a dropping funnel and nitrogen inlet
- Magnetic stirrer
- Ice bath
- Sodium sulfate decahydrate or a sequential quench with water and NaOH solution
- Ethyl acetate
- Anhydrous Sodium Sulfate

Procedure:

- In a dry round-bottom flask under a nitrogen atmosphere, prepare a suspension of lithium aluminum hydride ($LiAlH_4$) (a molar excess, typically 2-3 equivalents) in anhydrous THF.

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- Cool the suspension to 0 °C using an ice bath.
- Dissolve Dimethyl 4-bromopyridine-2,6-dicarboxylate (1.0 eq) in anhydrous THF and add it dropwise to the $LiAlH_4$ suspension via a dropping funnel, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture back to 0 °C.
- Carefully quench the excess $LiAlH_4$. A common method is the sequential slow addition of water, followed by a 15% aqueous NaOH solution, and then more water (Fieser workup). Alternatively, a saturated aqueous solution of sodium sulfate can be added cautiously until the grey precipitate turns white and is easily filterable.
- Filter the resulting precipitate and wash it thoroughly with THF or ethyl acetate.
- Combine the filtrate and the washings, dry the organic solution over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-Bromopyridine-2,6-dimethanol**.
- The product can be further purified by column chromatography on silica gel or by recrystallization.

IV. Mandatory Visualization

The logical relationship of the experimental workflow can be visualized as follows:

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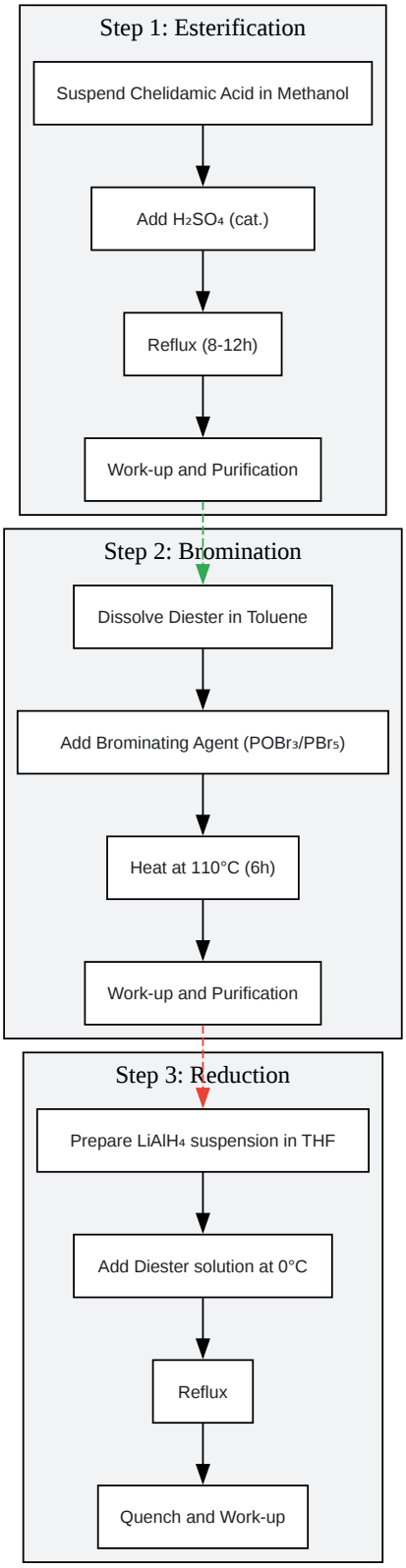

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Caption: Experimental workflow for the synthesis of **4-Bromopyridine-2,6-dimethanol**.

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